

3-Amino-2-iodophenol safety and handling precautions

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Compound of Interest

Compound Name: 3-Amino-2-iodophenol

Cat. No.: B1374696

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An In-depth Technical Guide to the Safety and Handling of **3-Amino-2-iodophenol**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Amino-2-iodophenol** (CAS No. 99968-82-8), a chemical intermediate used in pharmaceutical and chemical research. Due to the limited availability of detailed toxicological data for this specific compound, this guide also incorporates general best practices for handling structurally related aromatic amines and phenols, which should be followed to minimize potential exposure and ensure laboratory safety.

Hazard Identification and Classification

3-Amino-2-iodophenol is classified as harmful if swallowed, in contact with skin, or if inhaled.

[1] The following table summarizes its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Hazard Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed
Acute toxicity, Dermal (Category 4)	H312: Harmful in contact with skin
Acute toxicity, Inhalation (Category 4)	H332: Harmful if inhaled

Precautionary Measures

The following precautionary statements outline the necessary steps to be taken to handle **3-Amino-2-iodophenol** safely.

Category	Precautionary Statement Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [1]
P264	Wash hands and skin thoroughly after handling. [1]	
P270	Do not eat, drink or smoke when using this product. [1]	
P271	Use only outdoors or in a well-ventilated area. [1]	
P280	Wear protective gloves/protective clothing/eye protection/face protection. [1]	
Response	P301 + P312	IF SWALLOWED: call a POISON CENTER or doctor/physician IF you feel unwell. [1]
P302 + P352	IF ON SKIN: wash with plenty of soap and water. [1]	
P304 + P340	IF INHALED: Remove victim to fresh air and Keep at rest in a position comfortable for breathing. [1]	
P330	Rinse mouth. [1]	
P363	Wash contaminated clothing before reuse. [1]	

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **3-Amino-2-iodophenol** to prevent exposure.

Protection Type	Recommended Equipment	Specifications and Guidelines
Eye and Face Protection	Chemical safety goggles or a face shield	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [2] [3]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Gloves should be inspected before use and replaced if damaged. Breakthrough time of the glove material should be considered. [4] [5]
Protective clothing	A lab coat or chemical-resistant apron should be worn. [6] For larger quantities or potential for significant exposure, a chemical-resistant suit may be necessary.	
Respiratory Protection	NIOSH-approved respirator	Required when engineering controls are not sufficient to maintain airborne concentrations below exposure limits, or during emergency situations. [3] [6] Use a respirator with an appropriate cartridge for organic vapors and particulates.

First Aid Measures

In the event of exposure to **3-Amino-2-iodophenol**, immediate medical attention is crucial. The following table outlines the recommended first aid procedures.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists. [4] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4]

Spill and Disposal Procedures

Proper procedures must be followed in the event of a spill and for the disposal of **3-Amino-2-iodophenol**.

Procedure	Guidelines
Spill Response	Evacuate the area and ensure adequate ventilation. Wear appropriate PPE. For solid spills, avoid generating dust. ^[7] Carefully sweep or vacuum up the material and place it into a suitable, labeled container for disposal. ^{[7][8]} Clean the spill area with a suitable solvent followed by soap and water.
Disposal	Dispose of waste in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

Visual Guides and Workflows

The following diagrams illustrate key safety and handling workflows for **3-Amino-2-iodophenol**.

Caption: A general workflow for the safe handling of **3-Amino-2-iodophenol** in a laboratory setting.

Caption: A decision tree for appropriate first aid response following exposure to **3-Amino-2-iodophenol**.

Caption: A stepwise workflow for responding to a spill of **3-Amino-2-iodophenol**.

Experimental Protocols and Further Information

Currently, there is a lack of publicly available, detailed experimental protocols specifically outlining the use of **3-Amino-2-iodophenol** in research and development. Researchers should adapt standard protocols for handling similar aromatic compounds, always conducting a thorough risk assessment before beginning any new procedure.

It is important to note that the toxicological properties of **3-Amino-2-iodophenol** have not been fully investigated.^{[8][9]} Therefore, it should be handled with the utmost care, assuming it may

have other potential hazards not yet identified. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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